

Application Notes & Protocols: Palladium-Catalyzed Cross-Coupling of 2,6-Dimethyl-5-Azaindole

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Compound of Interest

Compound Name: 2,6-dimethyl-1H-pyrrolo[3,2-c]pyridine
CAS No.: 1190315-37-7
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Introduction: The Strategic Importance of the 2,6-Dimethyl-5-Azaindole Scaffold

The azaindole core, a bioisostere of the natural indole nucleus, is a privileged structure in medicinal chemistry and drug discovery.[1][2] By replacing a carbon atom in the benzene ring of indole with nitrogen, the electronic properties, hydrogen bonding capabilities, and metabolic stability of the molecule can be significantly modulated.[3] The 2,6-dimethyl-5-azaindole scaffold, in particular, offers specific steric and electronic features that are leveraged in the design of targeted therapeutics, including kinase inhibitors and other signaling pathway modulators.[4]

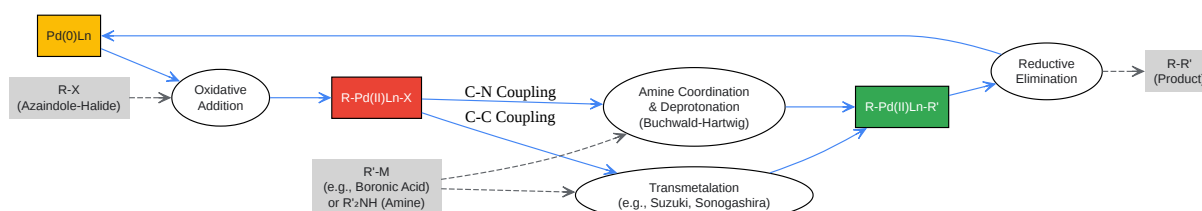
Functionalization of this core is paramount for exploring structure-activity relationships (SAR). Palladium-catalyzed cross-coupling reactions represent the most powerful and versatile methodologies for forging new carbon-carbon (C-C) and carbon-heteroatom (C-N, C-O) bonds on such scaffolds.[5][6] However, the electron-deficient nature of the pyridine ring and the

presence of the basic pyridyl nitrogen in azaindoles present unique challenges, including potential catalyst inhibition or poisoning through coordination to the palladium center.[1][7]

This guide provides an in-depth exploration of key palladium-catalyzed cross-coupling strategies for the functionalization of a halogenated 2,6-dimethyl-5-azaindole precursor. We will dissect the mechanistic underpinnings of these reactions, offer field-proven protocols, and explain the critical rationale behind the selection of catalysts, ligands, and reaction conditions to overcome common challenges and ensure robust, reproducible outcomes.

I. Foundational Principles: The Palladium Catalytic Cycle

At the heart of these transformations is a catalytic cycle involving palladium in the Pd(0) and Pd(II) oxidation states.[5][8] Understanding this cycle is critical for troubleshooting and optimizing reactions.



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Figure 1: Generalized Catalytic Cycle for Palladium-Catalyzed Cross-Coupling.

The cycle consists of three fundamental steps:

- **Oxidative Addition:** The active Pd(0) catalyst inserts into the carbon-halide bond of the azaindole, forming a Pd(II) intermediate. This is often the rate-limiting step.

- Transmetalation (for C-C coupling) or Amine Coordination/Deprotonation (for C-N coupling): The coupling partner displaces the halide on the palladium center.[8] For Suzuki reactions, this involves the transfer of an organic group from a boronic acid/ester. For Buchwald-Hartwig aminations, the amine coordinates to the palladium, followed by deprotonation to form a palladium-amido complex.[9]
- Reductive Elimination: The two coupled fragments are expelled from the palladium center, forming the desired product and regenerating the active Pd(0) catalyst.[5]

The choice of ligand is paramount. Bulky, electron-rich phosphine or N-heterocyclic carbene (NHC) ligands are essential as they stabilize the Pd(0) species, promote the oxidative addition step, and facilitate the final reductive elimination.[10][11]

II. Suzuki-Miyaura Coupling: Forging C(sp²)-C(sp²) Bonds

The Suzuki-Miyaura reaction is a robust method for coupling aryl halides with aryl or vinyl boronic acids or their esters, making it a cornerstone for synthesizing biaryl structures.[12][13]

Causality and Experimental Choices:

- Catalyst/Ligand System: For heteroaryl halides like azaindoles, catalyst systems that are resistant to coordination by the substrate's nitrogen are preferred. Pre-catalysts, where the ligand is already coordinated to the palladium source, are highly effective.[7] Ligands such as SPhos, XPhos, or [1,1'-Bis(diphenylphosphino)ferrocene]palladium(II) dichloride (Pd(dppf)Cl₂) are excellent choices.[12] They possess the steric bulk and electron-donating properties to accelerate the key steps of the catalytic cycle.
- Base: The base plays a crucial role in activating the boronic acid for transmetalation.[14] Inorganic bases like K₂CO₃, K₃PO₄, or Cs₂CO₃ are commonly used.[15] The choice depends on the lability of the boronic acid and the sensitivity of the substrate; K₃PO₄ is often a good starting point for complex substrates.
- Solvent: A mixture of an organic solvent (e.g., 1,4-dioxane, DME, or toluene) and water is typically used.[15] Water is necessary to solubilize the inorganic base and facilitate the formation of the active boronate species.

Protocol: Suzuki-Miyaura Coupling of 3-Bromo-2,6-dimethyl-5-azaindole

This protocol describes the coupling of 3-bromo-2,6-dimethyl-5-azaindole with 4-methoxyphenylboronic acid.

Materials:

- 3-Bromo-2,6-dimethyl-5-azaindole
- 4-Methoxyphenylboronic acid
- [1,1'-Bis(diphenylphosphino)ferrocene]palladium(II) dichloride complex with CH₂Cl₂ (Pd(dppf)Cl₂·CH₂Cl₂)
- Potassium Carbonate (K₂CO₃), anhydrous
- 1,4-Dioxane, anhydrous
- Deionized Water, degassed
- Schlenk flask or microwave vial, stir bar

Procedure:

- To a Schlenk flask under an inert atmosphere (Argon or Nitrogen), add 3-bromo-2,6-dimethyl-5-azaindole (1.0 eq), 4-methoxyphenylboronic acid (1.2 eq), and K₂CO₃ (2.5 eq).
- Add Pd(dppf)Cl₂·CH₂Cl₂ (0.05 eq).
- Evacuate and backfill the flask with the inert gas three times.
- Add anhydrous, degassed 1,4-dioxane and degassed deionized water in a 4:1 ratio (e.g., 4 mL dioxane, 1 mL water for a 0.5 mmol scale reaction).
- Heat the reaction mixture to 90-100 °C with vigorous stirring. Monitor the reaction progress by TLC or LC-MS (typically 2-12 hours).

- Upon completion, cool the reaction to room temperature and dilute with ethyl acetate.
- Filter the mixture through a pad of Celite®, washing with additional ethyl acetate.
- Wash the combined organic filtrate with water, then brine. Dry over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- Purify the crude residue by column chromatography on silica gel to afford the desired product.

Optimization Data (Illustrative):

Entry	Catalyst (mol%)	Ligand	Base (eq)	Solvent	Temp (°C)	Yield (%)
1	Pd(OAc) ₂ (5)	PPh ₃	K ₂ CO ₃ (2.5)	Dioxane/H ₂ O	100	45
2	Pd ₂ (dba) ₃ (2.5)	XPhos	K ₃ PO ₄ (2.5)	Dioxane/H ₂ O	100	88
3	Pd(dppf)Cl ₂ (5)	(integral)	K ₂ CO ₃ (2.5)	Dioxane/H ₂ O	90	92
4	Pd(dppf)Cl ₂ (5)	(integral)	CS ₂ CO ₃ (2.5)	Toluene/H ₂ O	110	85

III. Buchwald-Hartwig Amination: Constructing C(sp²)-N Bonds

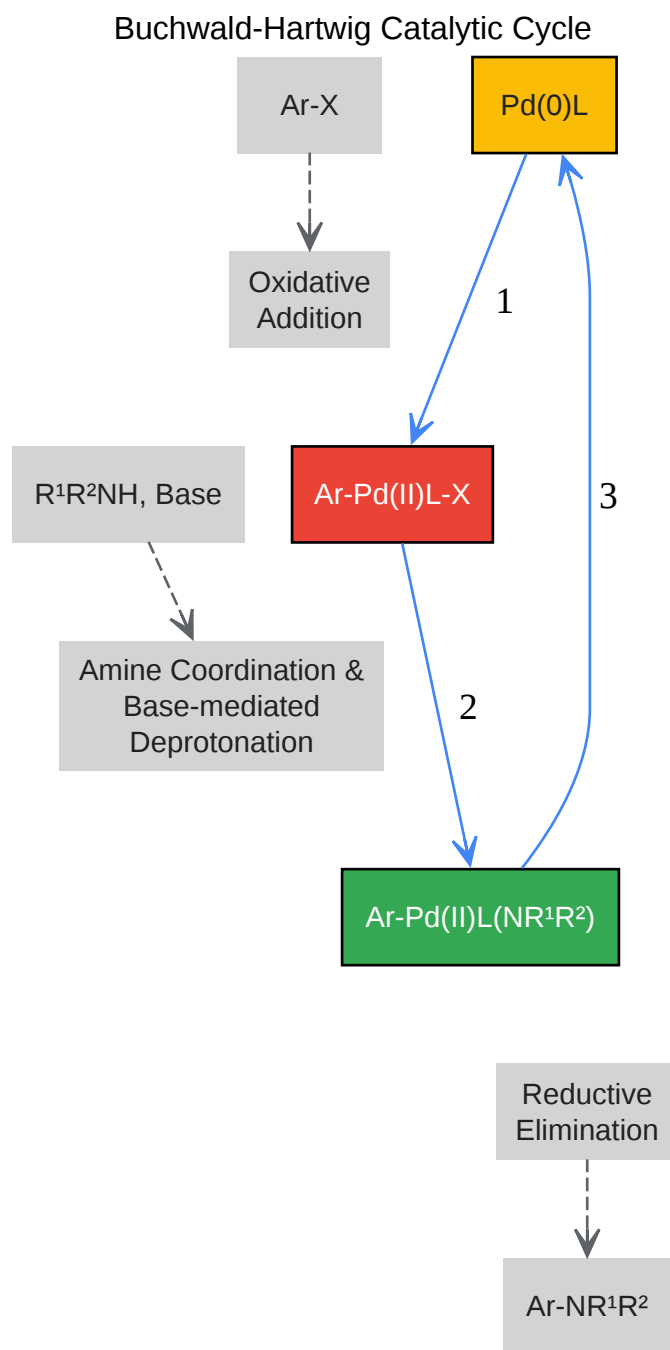
The Buchwald-Hartwig amination is a premier method for forming C-N bonds, coupling aryl halides with a vast range of primary and secondary amines.^{[16][17]} This is particularly valuable in drug development, as aryl amine motifs are ubiquitous in pharmaceuticals.^[18]

Causality and Experimental Choices:

- Challenges with Azaindoles: The N-H of the azaindole pyrrole ring can be deprotonated by the strong bases used, leading to competitive N-arylation or catalyst inhibition.^[7]

Furthermore, the pyridyl nitrogen can chelate the palladium catalyst.

- **Catalyst/Ligand System:** Modern catalyst systems utilizing bulky, electron-rich biarylphosphine ligands (e.g., RuPhos, XPhos) and palladium pre-catalysts are highly effective.^[7] These ligands form monoligated Pd(0) species that are highly active and can overcome the challenge of substrate coordination.^[11]
- **Base:** A strong, non-nucleophilic base is required to deprotonate the amine coupling partner. Sodium or lithium alkoxides (e.g., NaOt-Bu, LiHMDS) are standard.^[7] For unprotected azaindoles, a base like LiHMDS can be advantageous as it may deprotonate both the coupling amine and the azaindole N-H, potentially reducing side reactions.^[7]
- **Solvent:** Anhydrous, aprotic polar solvents like toluene, dioxane, or THF are used to prevent quenching of the strong base.



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Figure 2: Catalytic Cycle for the Buchwald-Hartwig Amination.

Protocol: Buchwald-Hartwig Amination of 3-Bromo-2,6-dimethyl-5-azaindole

This protocol describes the coupling of 3-bromo-2,6-dimethyl-5-azaindole with morpholine.

Materials:

- 3-Bromo-2,6-dimethyl-5-azaindole
- Morpholine
- RuPhos Pd G3 (a commercially available pre-catalyst)
- Sodium tert-butoxide (NaOt-Bu)
- Toluene, anhydrous
- Glovebox or Schlenk line equipment

Procedure:

- Strictly under an inert atmosphere (glovebox is preferred): Add 3-bromo-2,6-dimethyl-5-azaindole (1.0 eq), NaOt-Bu (1.4 eq), and RuPhos Pd G3 (0.02 eq) to a dry reaction vial equipped with a stir bar.
- Add anhydrous toluene.
- Add morpholine (1.2 eq) via syringe.
- Seal the vial tightly and remove it from the glovebox.
- Heat the reaction mixture to 100 °C with vigorous stirring. Monitor progress by LC-MS (often complete in 1-4 hours).
- Cool the reaction to room temperature. Quench carefully by adding saturated aqueous NH₄Cl solution.
- Extract the mixture with ethyl acetate (3x).
- Wash the combined organic layers with brine, dry over anhydrous MgSO₄, filter, and concentrate.

- Purify by column chromatography on silica gel to yield the 3-morpholino-2,6-dimethyl-5-azaindole.

IV. Sonogashira Coupling: Introducing Alkynyl Moieties

The Sonogashira reaction couples terminal alkynes with aryl halides, providing a direct route to C(sp²)-C(sp) bonds.^{[1][19]} This is a powerful tool for introducing alkynyl groups that can serve as handles for further chemistry, such as click reactions or cyclizations.^[3]

Causality and Experimental Choices:

- **Catalytic System:** The classic Sonogashira reaction uses a dual catalyst system: a palladium source (e.g., Pd(PPh₃)₄ or PdCl₂(PPh₃)₂) and a copper(I) co-catalyst (e.g., CuI).^[1] The palladium catalyst facilitates the main cross-coupling cycle, while the copper co-catalyst activates the alkyne.
- **Base:** An amine base, such as triethylamine (Et₃N) or diisopropylethylamine (DIPEA), is typically used. It serves both as the base to deprotonate the alkyne and often as the solvent.^[1]
- **Solvent:** A polar aprotic solvent like DMF or THF can be used in conjunction with the amine base.
- **Copper-Free Conditions:** To avoid potential issues with copper, such as promoting homocoupling of the alkyne (Glaser coupling), copper-free Sonogashira protocols have been developed. These often require a different palladium catalyst/ligand system and a stronger base.

Protocol: Sonogashira Coupling of 3-Bromo-2,6-dimethyl-5-azaindole

This protocol describes the coupling of 3-bromo-2,6-dimethyl-5-azaindole with ethynyltrimethylsilane.

Materials:

- 3-Bromo-2,6-dimethyl-5-azaindole
- Ethynyltrimethylsilane
- Bis(triphenylphosphine)palladium(II) dichloride ($\text{PdCl}_2(\text{PPh}_3)_2$)
- Copper(I) iodide (CuI)
- Triethylamine (Et_3N), anhydrous
- Tetrahydrofuran (THF), anhydrous

Procedure:

- To a dry Schlenk flask under an inert atmosphere, add 3-bromo-2,6-dimethyl-5-azaindole (1.0 eq), $\text{PdCl}_2(\text{PPh}_3)_2$ (0.03 eq), and CuI (0.06 eq).
- Evacuate and backfill the flask with argon three times.
- Add anhydrous THF and anhydrous Et_3N (2.0 eq).
- Add ethynyltrimethylsilane (1.5 eq) dropwise via syringe.
- Stir the reaction at room temperature or heat gently to 50 °C if the reaction is sluggish. Monitor progress by TLC or LC-MS (typically 1-6 hours).
- Upon completion, concentrate the reaction mixture under reduced pressure.
- Redissolve the residue in ethyl acetate and filter through Celite® to remove catalyst residues.
- Wash the filtrate with saturated aqueous NH_4Cl , then brine. Dry over Na_2SO_4 , filter, and concentrate.
- Purify by column chromatography on silica gel. The TMS-protected alkyne can be deprotected using conditions like K_2CO_3 in methanol or TBAF in THF.

V. Conclusion and Best Practices

The palladium-catalyzed functionalization of the 2,6-dimethyl-5-azaindole core is a powerful strategy for generating novel molecular architectures for drug discovery. Success in these endeavors hinges on a rational selection of reaction components based on a solid mechanistic understanding.

Key Takeaways for Researchers:

- **Inert Atmosphere is Critical:** Palladium(0) species are oxygen-sensitive. All reactions should be performed under an inert atmosphere of argon or nitrogen using properly dried solvents and glassware.
- **Ligand Selection is Key:** For challenging azaindole substrates, modern, bulky, electron-rich phosphine ligands and their corresponding pre-catalysts often provide superior results by accelerating the catalytic cycle and resisting catalyst inhibition.
- **Mind the N-H:** For unprotected azaindoles, the acidic N-H of the pyrrole ring can interact with bases and catalysts. Consider N-protection (e.g., with a Boc or SEM group) if side reactions are problematic, though many modern protocols are robust enough to tolerate the free N-H. [\[20\]](#)
- **Systematic Optimization:** When developing a new transformation, systematically screen catalysts, ligands, bases, and solvents to identify the optimal conditions for your specific substrate combination.

By applying these principles and protocols, researchers can confidently and efficiently navigate the complexities of cross-coupling chemistry to advance their scientific programs.

References

- A. S. C. Pina, A. M. S. Silva, "Metal-Catalyzed Cross-Coupling Reactions on Azaindole Synthesis and Functionalization", *Catalysts*, [\[Link\]](#)[\[1\]](#)[\[3\]](#)[\[20\]](#)
- G. Calvet, et al., "Palladium-Catalyzed Synthesis of 2,3-Disubstituted 5-Azaindoles via Heteroannulation Reaction and of 2-Substituted 5-Azaindoles through Domino Sila-Sonogashira/5-Endo Cyclization", *The Journal of Organic Chemistry*, [\[Link\]](#)[\[21\]](#)

- C. D. M. Cain, S. B. Blakey, "The Road Less Traveled: Unconventional Site Selectivity in Palladium-Catalyzed Cross-Couplings of Dihalogenated N-Heteroarenes", ACS Catalysis, [\[Link\]](#)[22]
- Universidade Nova de Lisboa, "Metal-Catalyzed Cross-Coupling Reactions on Azaindole Synthesis and Functionalization", NOVA School of Science and Technology, [\[Link\]](#)[3]
- M. N. Balfour, et al., "Combination of Sonogashira coupling and 5-endo-dig cyclization for the synthesis of 2,6-disubstituted-5-azaindoles", Taylor & Francis Online, [\[Link\]](#)[19]
- A. S. C. Pina, A. M. S. Silva, "Metal-Catalyzed Cross-Coupling Reactions on Azaindole Synthesis and Functionalization", MDPI, [\[Link\]](#)[20]
- Nobel Prize Organization, "PALLADIUM-CATALYZED CROSS COUPLINGS IN ORGANIC SYNTHESIS", NobelPrize.org, [\[Link\]](#)[8]
- Wikipedia, "Cross-coupling reaction", Wikipedia, [\[Link\]](#)[5]
- J. L. Henderson, et al., "Palladium-Catalyzed Amination of Unprotected Halo-7-azaindoles", Organic Letters, [\[Link\]](#)[7]
- G. W. Gribble, "Organometallic methods for the synthesis and functionalization of azaindoles", Chemical Society Reviews, [\[Link\]](#)[2]
- M. R. M. D. Belaid, et al., "Palladium complexes of N-heterocyclic carbenes as catalysts for cross-coupling reactions--a synthetic chemist's perspective", Angewandte Chemie International Edition, [\[Link\]](#)[10]
- S. O. Badir, et al., "Cross-Coupling and Related Reactions: Connecting Past Success to the Development of New Reactions for the Future", The Journal of Organic Chemistry, [\[Link\]](#)[11]
- Chemistry LibreTexts, "Pd-Catalyzed Cross Coupling Reactions", Chemistry LibreTexts, [\[Link\]](#)[9]
- S. K. Guchhait, et al., "Palladium-catalyzed C–N and C–O bond formation of N-substituted 4-bromo-7-azaindoles with amides, amines, amino acid esters and phenols", Beilstein Journal of Organic Chemistry, [\[Link\]](#)[23]

- S. K. Guchhait, et al., "Palladium-catalyzed C–N and C–O bond formation of N-substituted 4-bromo-7-azaindoles with amides, amines, amino acid esters and phenols", Beilstein Journals, [\[Link\]](#)[\[24\]](#)
- M. D. Balfour, et al., "Pd-Catalyzed Cross-Couplings: On the Importance of the Catalyst Quantity Descriptors, mol % and ppm", Organic Process Research & Development, [\[Link\]](#)[\[25\]](#)
- J. L. Henderson, S. M. McDermott, S. L. Buchwald, "Palladium-Catalyzed Amination of Unprotected Five-Membered Heterocyclic Bromides", Organic Letters, [\[Link\]](#)[\[26\]](#)
- Wikipedia, "Buchwald–Hartwig amination", Wikipedia, [\[Link\]](#)[\[17\]](#)
- A. V. Ivachtchenko, et al., "Optimization and Scaling up of the Azaindole Derivatives Synthesis", Chemistry Proceedings, [\[Link\]](#)[\[4\]](#)
- J. M. D. D. E. Santos, et al., "Synthesis of Substituted 4-, 5-, 6-, and 7-Azaindoles from Aminopyridines via a Cascade C-N Cross-Coupling/Heck Reaction", The Journal of Organic Chemistry, [\[Link\]](#)[\[27\]](#)
- M. D. Charles, P. Schultz, S. L. Buchwald, "Efficient Pd-Catalyzed Amination of Heteroaryl Halides", Organic Letters, [\[Link\]](#)[\[28\]](#)
- A. S. C. Pina, A. M. S. Silva, "Metal-Catalyzed Cross-Coupling Reactions on Azaindole Synthesis and Functionalization", MDPI, [\[Link\]](#)[\[29\]](#)
- ACS GCI Pharmaceutical Roundtable, "Buchwald-Hartwig Amination", ACS Green Chemistry Institute, [\[Link\]](#)[\[18\]](#)
- M. B. G. de Souza, R. A. F. de Lima, "Palladium-Catalyzed Cross-Coupling Reactions in the Synthesis of Pharmaceuticals", ResearchGate, [\[Link\]](#)[\[6\]](#)
- Organic Chemistry Portal, "Synthesis of 7-Azaindoles, Raney Nickel Reductions, Suzuki Coupling of Oxazoles, Pd-Catalyzed Synthesis of 2-Arylamino-pyrimidines", Organic Chemistry Portal, [\[Link\]](#)[\[30\]](#)

- F. Bellina, et al., "The Suzuki Reaction Applied to the Synthesis of Novel Pyrrolyl and Thiophenyl Indazoles", *Molecules*, [\[Link\]](#)^[12]
- J. Wang, et al., "Alkali-amide controlled selective synthesis of 7-azaindole and 7-azaindoline through domino reactions of 2-fluoro-3-methylpyridine and aldehydes", *Organic Chemistry Frontiers*, [\[Link\]](#)^[31]
- S. Roy, H. Corpet, F. G. T. Vogel, "Palladium-Catalyzed Suzuki–Miyaura Cross-Coupling in Continuous Flow", *MDPI*, [\[Link\]](#)^[14]
- N. Mulakayala, et al., "A sustainable heterogenized palladium catalyst for Suzuki-Miyaura cross coupling reaction of azaheteroaryl halides in aqueous media", *Journal of Catalysis*, [\[Link\]](#)^[15]
- S. K. Guchhait, et al., "Suzuki—Miyaura Coupling Reaction of Aryl Chlorides Using Di(2,6-dimethylmorpholino)phenylphosphine as Ligand.", *ResearchGate*, [\[Link\]](#)^[32]
- M. Gulea, et al., "Synthesis and Reactivity of 4-, 5- and 6-Azaindoles", *ResearchGate*, [\[Link\]](#)
- Yoneda Labs, "Suzuki-Miyaura cross-coupling: Practical Guide", *Yoneda Labs*, [\[Link\]](#)^[13]
- T. Jia, M. P. S. Ishoey, "Formation of 6-Azaindoles by Intramolecular Diels–Alder Reaction of Oxazoles and Total Synthesis of Marinoquinoline A", *Organic Letters*, [\[Link\]](#)^[33]

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Sources

- [1. Metal-Catalyzed Cross-Coupling Reactions on Azaindole Synthesis and Functionalization - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Organometallic methods for the synthesis and functionalization of azaindoles - Chemical Society Reviews \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [3. research.unl.pt \[research.unl.pt\]](#)

- [4. Optimization and Scaling up of the Azaindole Derivatives Synthesis | Journal of Organic and Pharmaceutical Chemistry \[ophcj.nuph.edu.ua\]](#)
- [5. Cross-coupling reaction - Wikipedia \[en.wikipedia.org\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. Palladium-Catalyzed Amination of Unprotected Halo-7-azaindoles - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. nobelprize.org \[nobelprize.org\]](#)
- [9. chem.libretexts.org \[chem.libretexts.org\]](#)
- [10. Palladium complexes of N-heterocyclic carbenes as catalysts for cross-coupling reactions--a synthetic chemist's perspective - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. Cross-Coupling and Related Reactions: Connecting Past Success to the Development of New Reactions for the Future - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. The Suzuki Reaction Applied to the Synthesis of Novel Pyrrolyl and Thiophenyl Indazoles - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. Yoneda Labs \[yonedalabs.com\]](#)
- [14. Palladium-Catalyzed Suzuki–Miyaura Cross-Coupling in Continuous Flow \[mdpi.com\]](#)
- [15. Redirecting \[linkinghub.elsevier.com\]](#)
- [16. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [17. Buchwald–Hartwig amination - Wikipedia \[en.wikipedia.org\]](#)
- [18. Buchwald-Hartwig Amination - Wordpress \[reagents.acsgcipr.org\]](#)
- [19. tandfonline.com \[tandfonline.com\]](#)
- [20. mdpi.com \[mdpi.com\]](#)
- [21. Thieme E-Journals - Synfacts / Abstract \[thieme-connect.com\]](#)
- [22. The Road Less Traveled: Unconventional Site Selectivity in Palladium-Catalyzed Cross-Couplings of Dihalogenated N-Heteroarenes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [23. Palladium-catalyzed C–N and C–O bond formation of N-substituted 4-bromo-7-azaindoles with amides, amines, amino acid esters and phenols - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [24. BJOC - Palladium-catalyzed C–N and C–O bond formation of N-substituted 4-bromo-7-azaindoles with amides, amines, amino acid esters and phenols \[beilstein-journals.org\]](#)
- [25. pubs.acs.org \[pubs.acs.org\]](#)

- 26. pubs.acs.org [pubs.acs.org]
- 27. Synthesis of Substituted 4-, 5-, 6-, and 7-Azaindoles from Aminopyridines via a Cascade C-N Cross-Coupling/Heck Reaction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 28. Pd-Catalyzed Amination of Base-Sensitive Five-Membered Heteroaryl Halides with Aliphatic Amines - PMC [pmc.ncbi.nlm.nih.gov]
- 29. Metal-Catalyzed Cross-Coupling Reactions on Azaindole Synthesis and Functionalization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 30. Microwave Chemistry: Synthesis of 7-Azaindoles, Raney Nickel Reductions, Suzuki Coupling of Oxazoles, Pd-Catalyzed Synthesis of 2-Arylaminoimidines [organic-chemistry.org]
- 31. Alkali-amide controlled selective synthesis of 7-azaindole and 7-azaindoline through domino reactions of 2-fluoro-3-methylpyridine and aldehydes - Organic Chemistry Frontiers (RSC Publishing) [pubs.rsc.org]
- 32. researchgate.net [researchgate.net]
- 33. pubs.acs.org [pubs.acs.org]
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